

# (R)-I-BET762 Carboxylic Acid: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-I-BET762 carboxylic acid

Cat. No.: B10800863

[Get Quote](#)

FOR IMMEDIATE RELEASE

An In-depth Technical Guide on **(R)-I-BET762 Carboxylic Acid** for Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive technical overview of **(R)-I-BET762 carboxylic acid**, a potent and selective inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, with a primary focus on its application in biomedical research and drug discovery.

## Core Quantitative Data

A summary of the key quantitative data for **(R)-I-BET762 carboxylic acid** is presented below.

Property	Value	Reference(s)
Molecular Weight	396.8 g/mol	[1]
Molecular Formula	C <sub>20</sub> H <sub>17</sub> ClN <sub>4</sub> O <sub>3</sub>	[1]
BRD4 pIC <sub>50</sub>	5.1	[2]

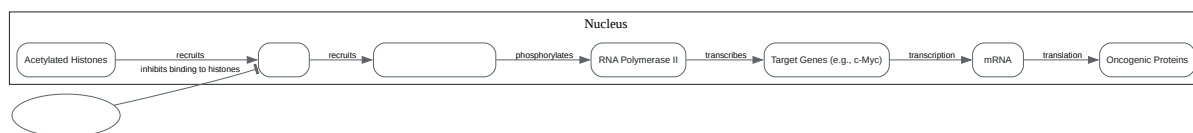
## Introduction to (R)-I-BET762 Carboxylic Acid

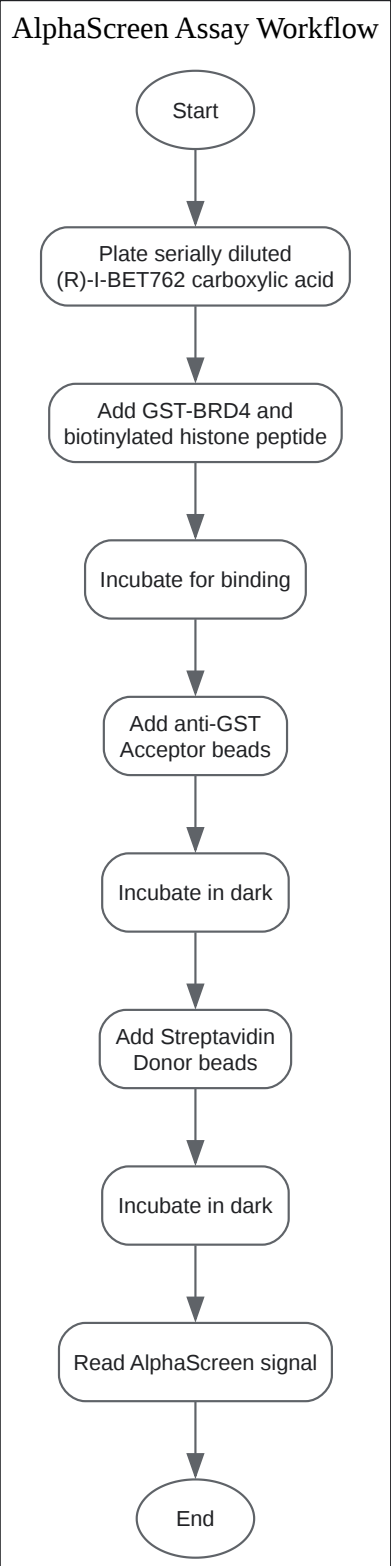
**(R)-I-BET762 carboxylic acid** is the R-enantiomer of I-BET762 carboxylic acid and a key chemical probe for studying the biological functions of BET proteins, particularly BRD4.[2] It

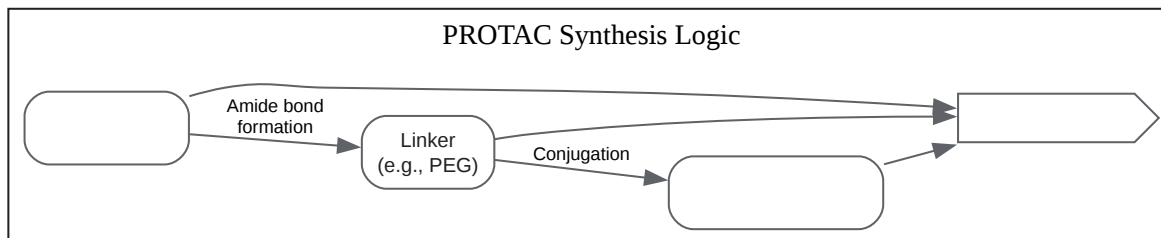
acts as a competitive inhibitor by binding to the acetyl-lysine recognition pockets of bromodomains, thereby displacing them from chromatin and disrupting downstream transcriptional programs. This molecule serves as a crucial warhead for the development of Proteolysis Targeting Chimeras (PROTACs), which are designed to induce the targeted degradation of BET proteins.[2]

## BRD4 Signaling Pathway

BRD4 is a critical epigenetic reader that plays a pivotal role in regulating gene expression. It functions by recognizing and binding to acetylated lysine residues on histones, which leads to the recruitment of the Positive Transcription Elongation Factor b (P-TEFb). P-TEFb, in turn, phosphorylates the C-terminal domain of RNA Polymerase II (Pol II), promoting transcriptional elongation and the expression of target genes, including oncogenes like c-Myc. The inhibition of BRD4 by molecules such as **(R)-I-BET762 carboxylic acid** disrupts this cascade, leading to the suppression of key inflammatory and cancer-related genes.







[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [(R)-I-BET762 Carboxylic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10800863#r-i-bet762-carboxylic-acid-molecular-weight\]](https://www.benchchem.com/product/b10800863#r-i-bet762-carboxylic-acid-molecular-weight)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)